

Discovery and development of BH-iaa

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Compound of Interest

Compound Name: BH-iaa

Cat. No.: B606062

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An in-depth analysis of the available scientific literature reveals that "**BH-iaa**" is more accurately identified as **BH-IAA**, a potent and specific antagonist of the TIR1-mediated auxin signaling pathway in plants. The discovery and characterization of this molecule appear to be primarily detailed in a single foundational study published in the journal Development in 2010. This guide synthesizes the information from this core research and related knowledge of auxin signaling.

Discovery and Core Function

BH-IAA was identified as a powerful antagonist of the natural plant hormone auxin (indole-3-acetic acid or IAA). Its primary mechanism of action is the specific blockage of TIR1-mediated auxin signaling.^{[1][2]} The TRANSPORT INHIBITOR RESPONSE 1 (TIR1) protein is a critical F-box protein that functions as an auxin receptor. In the presence of auxin, the TIR1/AFB family of F-box proteins recruits Aux/IAA transcriptional repressors for degradation, thereby activating auxin-responsive gene expression. **BH-IAA** disrupts this process, effectively inhibiting the plant's response to auxin.

Experimental Protocols

Detailed experimental methodologies are crucial for the replication and extension of scientific findings. The foundational research on **BH-IAA** utilized specific protocols to elucidate its effects on plant cells.

Arabidopsis Cell Culture and Treatment:

- Cell Line: Arabidopsis thaliana MM2d suspension culture cells were used.

- Culture Conditions: Cells were maintained in a standard growth medium.
- **BH-IAA** Treatment: **BH-IAA** was dissolved in a suitable solvent (such as DMSO) and added to the cell culture medium to a final concentration of 50 μ M.[\[1\]](#)[\[2\]](#)
- Incubation: The cells were incubated with **BH-IAA** for a period of 5 days.[\[1\]](#)
- Analysis: Following incubation, the cells were analyzed for changes in cell cycle and ploidy.

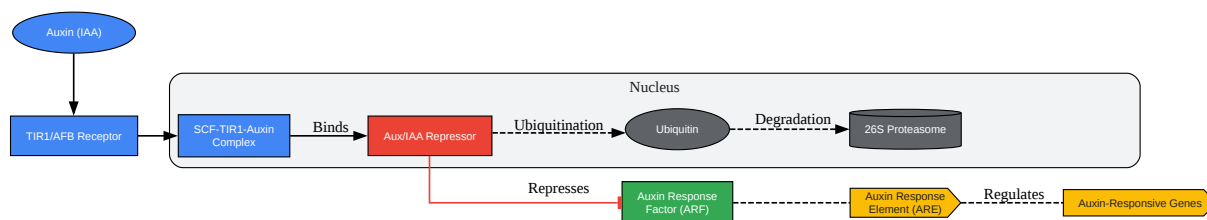
Quantitative Data

The primary reported effect of **BH-IAA** is its ability to induce endocycling in Arabidopsis suspension culture cells. The quantitative data from the foundational study is summarized below.

| Parameter | Treatment Group | Observation |
|------------------|-------------------|----------------------------|
| Ploidy Level | 50 μ M BH-IAA | Increased to 24C |
| Cellular Process | 50 μ M BH-IAA | Induction of the endocycle |
| Phenotype | 50 μ M BH-IAA | Concomitant cell expansion |

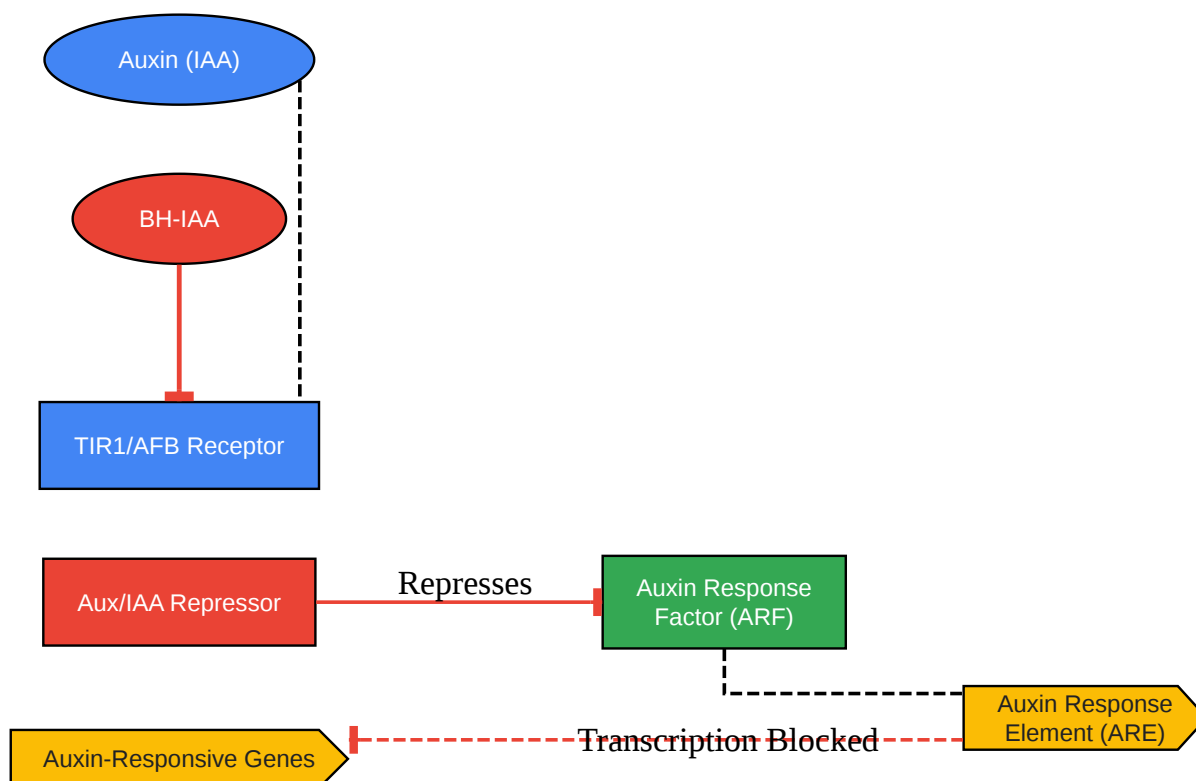
Signaling Pathways

The auxin signaling pathway is a cornerstone of plant development, and **BH-IAA** acts as a specific inhibitor of this cascade. The following diagrams illustrate the canonical auxin signaling pathway and the point of inhibition by **BH-IAA**.



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Canonical Auxin Signaling Pathway

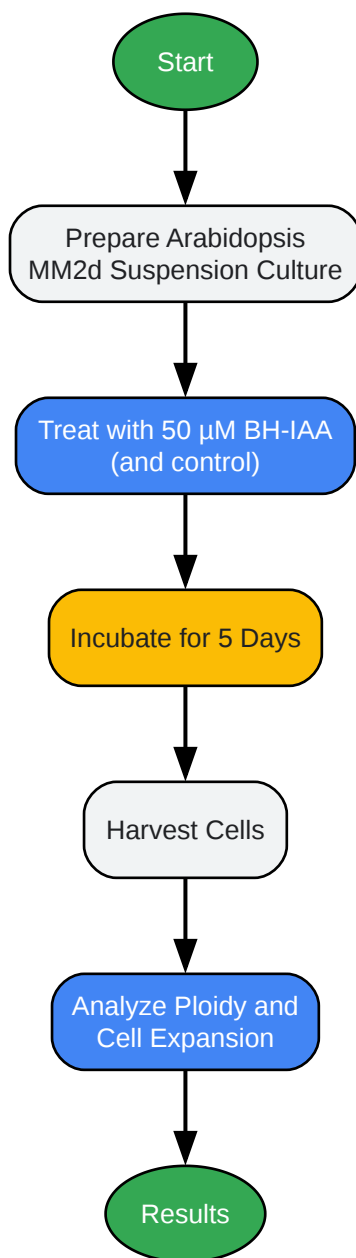


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Inhibition of Auxin Signaling by **BH-IAA**

Experimental Workflow

The general workflow for investigating the effects of **BH-IAA** on plant cells is outlined below.



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Workflow for **BH-IAA** Treatment and Analysis

In summary, **BH-IAA** is a valuable chemical tool for the study of auxin biology. Its specific antagonism of the TIR1-mediated signaling pathway allows for the targeted dissection of auxin's role in various plant developmental processes. Further research beyond the initial discovery may reveal more nuanced applications and effects of this potent inhibitor.

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References

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- 2. BH-IAA | auxin antagonist | CAS# 1020201-82-4 | InvivoChem [invivochem.com]
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